

Essential Guide to the Proper Disposal of Ethyl Oxo(2-oxocyclohexyl)acetate

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Compound of Interest

Compound Name: *Ethyl oxo(2-oxocyclohexyl)acetate*

Cat. No.: B1266542

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **ethyl oxo(2-oxocyclohexyl)acetate**, ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **ethyl oxo(2-oxocyclohexyl)acetate** with the appropriate personal protective equipment (PPE) to mitigate potential health risks. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[\[1\]](#)

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from spills.
- Respiratory Protection: If handling outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

All handling and preparation for disposal of **ethyl oxo(2-oxocyclohexyl)acetate** should be conducted in a well-ventilated laboratory fume hood.

Quantitative Data Summary

The following table summarizes key quantitative data for **ethyl oxo(2-oxocyclohexyl)acetate**, relevant for its safe handling and disposal.

| Property | Value |
|-----------------------|--|
| Molecular Formula | C ₁₀ H ₁₄ O ₄ |
| Molecular Weight | 198.22 g/mol |
| Boiling Point | 123-124 °C |
| Physical State | Solid |
| GHS Hazard Statements | H302, H315, H319, H335 |

Data sourced from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

The proper disposal of **ethyl oxo(2-oxocyclohexyl)acetate** is a critical final step in the experimental workflow. Adherence to these procedures will ensure the safety of laboratory personnel and the protection of the environment.

Waste Segregation and Containerization

- Do Not Mix: Never mix **ethyl oxo(2-oxocyclohexyl)acetate** waste with other chemical waste streams, especially with incompatible materials such as strong oxidizing agents, acids, or bases.
- Dedicated Container: Collect all **ethyl oxo(2-oxocyclohexyl)acetate** waste, including contaminated materials like gloves and absorbent pads, in a dedicated, leak-proof, and chemically compatible container. The container must have a secure, tight-fitting lid.

Hazardous Waste Labeling

Proper labeling of the hazardous waste container is a critical regulatory requirement. The label must be clearly legible and securely affixed to the container.

The label must include:

- The words "Hazardous Waste".[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- The full chemical name: "**Ethyl oxo(2-oxocyclohexyl)acetate**".
- The CAS Number: 5396-14-5.
- An accurate indication of the hazards: "Harmful," "Irritant".[\[1\]](#)
- The name and contact information of the generating laboratory or principal investigator.
- The date when the first waste was added to the container (accumulation start date).[\[5\]](#)[\[8\]](#)

Storage of Chemical Waste

- Designated Area: Store the sealed and labeled hazardous waste container in a designated satellite accumulation area within the laboratory.
- Safe Environment: This area should be away from general laboratory traffic and sources of ignition, such as heat, sparks, or open flames.
- Secondary Containment: It is best practice to store the waste container within a secondary containment unit, such as a chemically resistant tray or tub, to contain any potential leaks.

Arranging for Disposal

- Contact EHS: Do not attempt to dispose of the chemical waste through standard trash or down the drain. Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider.
- Provide Information: Inform the EHS office of the contents and quantity of the waste to be collected. Follow their specific procedures for scheduling a waste pickup.

- Manifest Tracking: For off-site disposal, a hazardous waste manifest will be required to track the waste from the point of generation to its final disposal facility.[4]

Disposal of Contaminated Materials

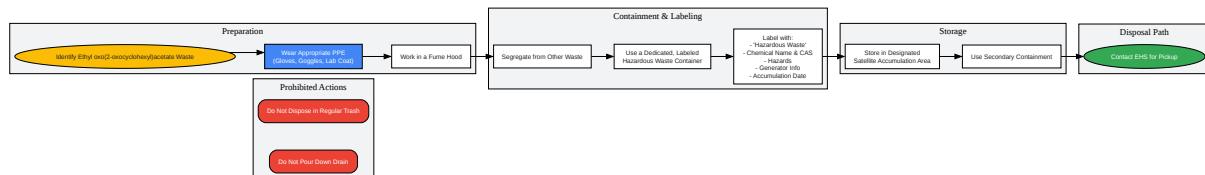
Any materials, such as absorbent pads, gloves, or weighing paper, that are contaminated with **ethyl oxo(2-oxocyclohexyl)acetate** must be disposed of as hazardous waste. These materials should be collected in the same dedicated hazardous waste container as the pure chemical waste.

Disposal of Empty Containers

Empty containers that previously held **ethyl oxo(2-oxocyclohexyl)acetate** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste. After triple-rinsing and allowing the container to dry, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous laboratory glassware or plasticware.[9][10]

Disposal Workflow Diagram

The following diagram provides a visual representation of the decision-making process for the proper disposal of **ethyl oxo(2-oxocyclohexyl)acetate**.



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Caption: Disposal workflow for **ethyl oxo(2-oxocyclohexyl)acetate**.

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